high-throughput screening HDAC inhibition using Ac-Lys(Ac)-AMC

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Compound of Interest

Compound Name: *Ac-Lys(Ac)-AMC*

Cat. No.: *B1513303*

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Application Note: High-Throughput Screening of HDAC Inhibition using **Ac-Lys(Ac)-AMC**

Executive Summary

This guide details the development and execution of a high-throughput screening (HTS) campaign for Histone Deacetylase (HDAC) inhibitors using the fluorogenic substrate **Ac-Lys(Ac)-AMC**.[1][2] Unlike radiometric assays, this homogeneous, two-step fluorometric format eliminates wash steps, making it ideal for 384-well or 1536-well automation.[2]

The protocol focuses on Class I and IIb HDACs (specifically HDAC1, 2, 3, and 6), for which **Ac-Lys(Ac)-AMC** is a preferred substrate due to its structural mimicry of the acetylated lysine residues on histone tails.[2] This document prioritizes data integrity, outlining the critical "Pre-Screen" validation steps—enzyme linearity,

determination, and Z'-factor optimization—required to ensure robust, reproducible hits.

Assay Principle & Mechanism

The assay relies on a specific protease-coupled reaction. The substrate, **Ac-Lys(Ac)-AMC**, consists of a lysine residue acetylated at the

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-amino position and coupled to the fluorophore 7-Amino-4-methylcoumarin (AMC) at the C-terminus.[2][3][4]

The Logic of the "Developer": Trypsin is a serine protease that cleaves peptide bonds strictly at the C-terminal side of positively charged lysine or arginine residues. However, it cannot cleave acetylated lysine because the acetylation neutralizes the positive charge.

- Step 1 (Deacetylation): The HDAC enzyme removes the acetyl group from the

  -amino group.[5] The substrate remains non-fluorescent.

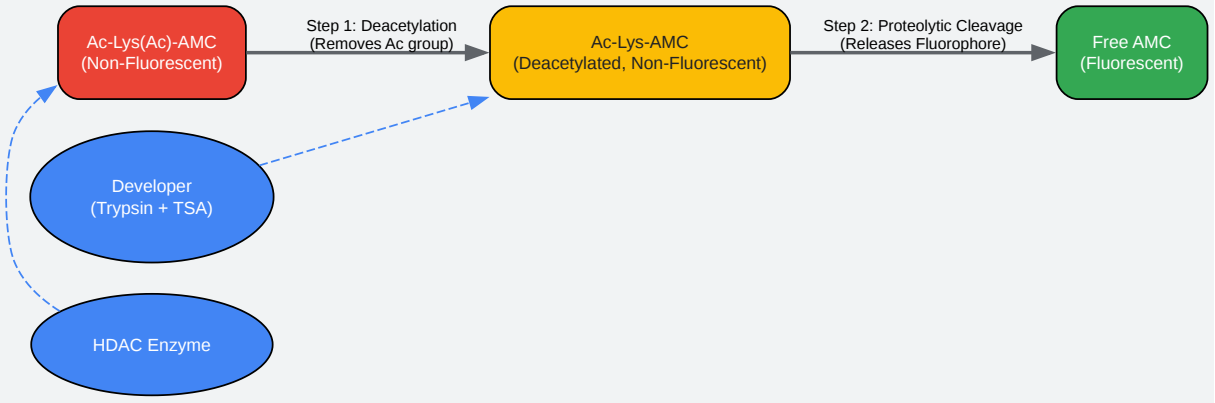
- Step 2 (Development): A "Developer Solution" containing Trypsin and a potent HDAC inhibitor (e.g., Trichostatin A) is added.[1][2] The HDAC inhibitor stops the reaction.[4] Trypsin then recognizes the now-deacetylated lysine and cleaves the amide bond, releasing the free AMC fluorophore.[3][4][6]

Signal:

- Substrate: Non-fluorescent (quenched).[1][2]

- Product: High Fluorescence (Ex: 350-360 nm | Em: 450-460 nm).[1][2]

Mechanistic Pathway (Graphviz)



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Caption: Two-step fluorogenic reaction. Step 1 requires HDAC activity; Step 2 requires Trypsin activity on the deacetylated product.[4]

HTS Assay Development (The "Pre-Screen")

Before screening a library, you must define the "Assay Window." Do not proceed to screening without these three datasets.

Enzyme Linearity & Titration

To identify valid inhibitors, the assay must run within the initial velocity (

) phase, where substrate consumption is <10%.

- Experiment: Titrate HDAC enzyme (e.g., 0.1 nM to 100 nM) across multiple time points (15, 30, 45, 60 min).
- Selection Criteria: Choose the lowest enzyme concentration that yields a Signal-to-Background (S/B) ratio > 5 at a time point where the reaction is still linear (

).[1]

Determination (Substrate Optimization)

Running HTS at

is the industry standard.[1] It balances signal intensity with sensitivity to competitive inhibitors.[2]

- Protocol: Fix Enzyme concentration (from 3.1). Titrate **Ac-Lys(Ac)-AMC** (e.g., 1 µM to 500 µM).[1][2]
- Data Fit: Fit to the Michaelis-Menten equation.
- Typical Values: For HDAC1/3, the

  for **Ac-Lys(Ac)-AMC** is typically 10–50 µM [1].[1][2]

  - Note: If

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, you will miss competitive inhibitors.[1][2] If

, the signal will be weak.

DMSO Tolerance

Compound libraries are stored in DMSO.[2] HDACs are generally tolerant up to 5% DMSO, but this must be verified.[2]

- Experiment: Measure HDAC activity in 0%, 1%, 2%, 5%, and 10% DMSO.
- Requirement: Maximize DMSO concentration without reducing activity by >20%.

Detailed HTS Protocol

Assay Buffer:

- 50 mM Tris-HCl or HEPES (pH 8.0)
- 137 mM NaCl[1][2]
- 2.7 mM KCl[1][2]
- 1 mM

  [1][2]
- 0.1 mg/mL BSA (Prevents enzyme adsorption)[1][2]
- Optional: 0.01% Triton X-100 or Pluronic F-127 (Reduces meniscus effects in 384-well plates).[1][2]

Developer Solution (Prepare immediately before use):

- Trypsin (Final conc. in well ~0.2 - 0.5 mg/mL)[1][2]
- Trichostatin A (TSA) (Final conc. 2–5 µM) – Critical to stop HDAC activity.[1][2][7]

Workflow Diagram

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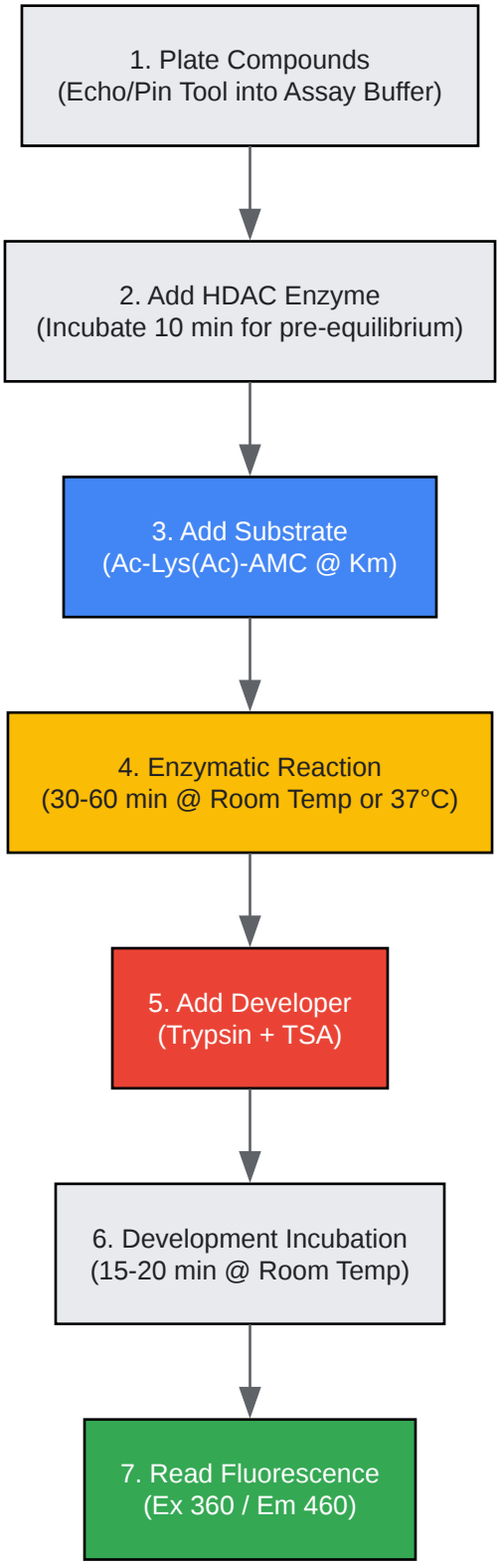

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Caption: Step-by-step liquid handling workflow for 384-well plate screening.

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Step-by-Step Procedure (384-well Format)

- Compound Transfer:
  - Dispense 100 nL of test compounds (in DMSO) into the wells.
  - Controls:
    - High Control (HC): DMSO only (100% Activity).[1][2]
    - Low Control (LC): 10 µM SAHA or TSA (0% Activity).[1][2]
- Enzyme Addition:
  - Add 10 µL of diluted HDAC Enzyme to all wells.
  - Centrifuge plate (1000 rpm, 1 min).
  - Incubate for 10 mins at RT to allow compound-enzyme interaction.
- Substrate Initiation:
  - Add 10 µL of 2x Substrate Solution (containing

    concentration of **Ac-Lys(Ac)-AMC**).[1][2]
  - Final Volume: 20 µL.
  - Incubate for 60 minutes at RT (protected from light).
- Development (Stop & Signal Generation):
  - Add 20 µL of Developer Solution (Trypsin + TSA).[1][2]
  - Incubate for 20 minutes at RT.
- Detection:

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- Read Fluorescence on a multimode plate reader (e.g., PerkinElmer EnVision, BMG PHERAstar).[1][2]
- Settings: Ex 360 nm / Em 460 nm. Gain optimized to 90% of High Control.

Data Analysis & Validation

Z-Factor Calculation

The Z-factor determines if the assay is robust enough for screening.[8] A value > 0.5 is mandatory [2].[2]

[1][2]

Parameter	Definition	Ideal Value
	Mean Fluorescence of High Control (DMSO)	High RFU
	Mean Fluorescence of Low Control (Inhibitor)	~Background
	Standard Deviation	< 10% of Mean
Z'	Screening Quality Score	> 0.5

Percent Inhibition

For single-point screening (usually 10 µM):

[1][2]

Hit Confirmation (Counter-Screening)

Critical: Compounds that inhibit Trypsin will appear as HDAC inhibitors (False Positives).[1][2]

- Validation: Re-test hits using a Deacetylated Standard (Ac-Lys-AMC) instead of the substrate.
- If the signal decreases in the presence of the compound + Deacetylated Standard + Developer, the compound inhibits Trypsin, not HDAC.

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Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low S/B Ratio (< 3)	Substrate concentration too low	Increase [S] to at least .
Insufficient incubation	Increase HDAC incubation time (ensure linearity).	
Old Developer	Trypsin degrades; prepare fresh daily.	
High Background (LC)	Incomplete Stopping	Increase TSA concentration in Developer.
Substrate degradation	Store Ac-Lys(Ac)-AMC at -20°C, desiccated.[1][2]	
High Variability (CV > 10%)	Pipetting errors	Use automated dispensers (Multidrop/Tempest).[1][2]
Meniscus effects	Add 0.01% Triton X-100 to buffer.	
Fluorescence Quenching	Compound interference	Check for auto-fluorescence or color quenching.[2]

References

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